

1-Tosylpiperazine Hydrochloride: Comprehensive NMR Characterization Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Tosylpiperazine hydrochloride

CAS No.: 856843-84-0

Cat. No.: B1372826

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Executive Summary & Structural Context[1][2][3]

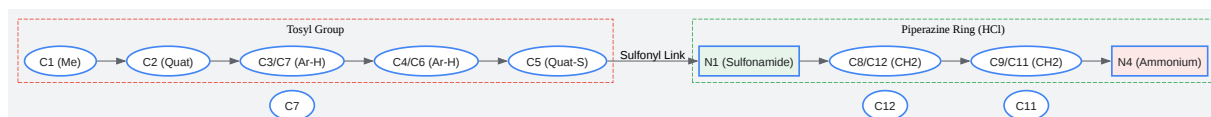
1-Tosylpiperazine hydrochloride (1-(p-Toluenesulfonyl)piperazine HCl) is a critical intermediate in medicinal chemistry, widely employed as a mono-protected piperazine scaffold. The tosyl group serves as a robust protecting group for one amine, allowing selective functionalization of the secondary amine before deprotection or further derivatization.

This guide provides a definitive analysis of the ^1H and ^{13}C NMR spectral data for this compound. Unlike the free base, the hydrochloride salt exhibits distinct chemical shifts—particularly in the piperazine ring—due to the protonation of the secondary amine (

). Correct interpretation of these shifts is vital for confirming salt formation and purity.

Molecular Structure Assignment Map

The following diagram illustrates the atom numbering used throughout this guide to ensure precise spectral assignment.



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Caption: Structural connectivity and domain separation for 1-Tosylpiperazine HCl. Note the distinction between the sulfonamide nitrogen (N1) and the protonated ammonium nitrogen (N4).

Experimental Protocol: Sample Preparation

To ensure high-fidelity data, proper sample preparation is non-negotiable. The hydrochloride salt is hygroscopic and exhibits poor solubility in non-polar solvents like

Recommended Solvent System

- Primary Solvent: DMSO-d6 (Dimethyl sulfoxide-d6)
 - Why: Excellent solubility for salts; prevents exchange of the ammonium protons (), allowing them to be observed as broad singlets.
- Secondary Solvent:
(Deuterium Oxide)
 - Use Case: If the ammonium peak obscures other signals. Note that in , the protons will exchange and disappear.

Preparation Workflow

- Massing: Weigh 10–15 mg of 1-Tosylpiperazine HCl into a clean vial.
- Solvation: Add 0.6 mL of DMSO-d₆.
- Homogenization: Sonicate for 30 seconds to ensure complete dissolution. The solution should be clear and colorless.
- Transfer: Transfer to a 5mm NMR tube using a glass pipette filtered through a small cotton plug if any particulate matter remains.

¹H NMR Data Analysis (400 MHz, DMSO-d₆)

The proton spectrum is characterized by the rigid AA'BB' system of the tosyl group and the deshielded methylene protons of the piperazine ring.

Spectral Data Table

Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constant (, Hz)	Assignment (See Diagram)	Structural Insight
9.30 – 9.60	Broad Singlet	2H	-	N4-H ()	Diagnostic for HCl salt formation. Disappears in .
7.64	Doublet	2H	8.2 Hz	C4/C6 (Ar-H)	Protons ortho to the sulfonyl group (deshielded).
7.46	Doublet	2H	8.0 Hz	C3/C7 (Ar-H)	Protons meta to the sulfonyl group.
3.15 – 3.25	Multiplet (Broad)	4H	-	C9/C11 (CH ₂)	Methylene protons adjacent to the ammonium (). Deshielded relative to free base.
3.05 – 3.15	Multiplet (Broad)	4H	-	C8/C12 (CH ₂)	Methylene protons adjacent to the sulfonamide (N-Ts).
2.42	Singlet	3H	-	C1 (CH ₃)	Characteristic methyl group

of the tosyl
moiety.

Detailed Interpretation

- **Ammonium Protons (~9.4 ppm):** The presence of this broad signal confirms the protonation of the N4 nitrogen. In the free base, the amine proton (NH) typically appears around 2.0–3.0 ppm or is broad/invisible depending on concentration. Its shift to ~9.4 ppm is the primary indicator of salt formation.
- **Tosyl Region (7.64, 7.46 ppm):** The classic "roofing" effect of the AA'BB' system is often observed. The doublet at 7.64 ppm is downfield due to the electron-withdrawing nature of the sulfonyl group.
- **Piperazine Core (3.0 – 3.3 ppm):** In the free base, the piperazine protons often appear as two triplets separated by ~0.2 ppm (e.g., 2.8 and 3.0 ppm). In the HCl salt, the positive charge on N4 exerts an inductive effect, pulling the adjacent protons (C9/C11) downfield, often causing the two methylene signals to overlap or appear as a complex broad band in the 3.1–3.3 ppm range.

¹³C NMR Data Analysis (100 MHz, DMSO-d6)

The carbon spectrum provides confirmation of the symmetry within the piperazine ring and the aromatic substitution pattern.

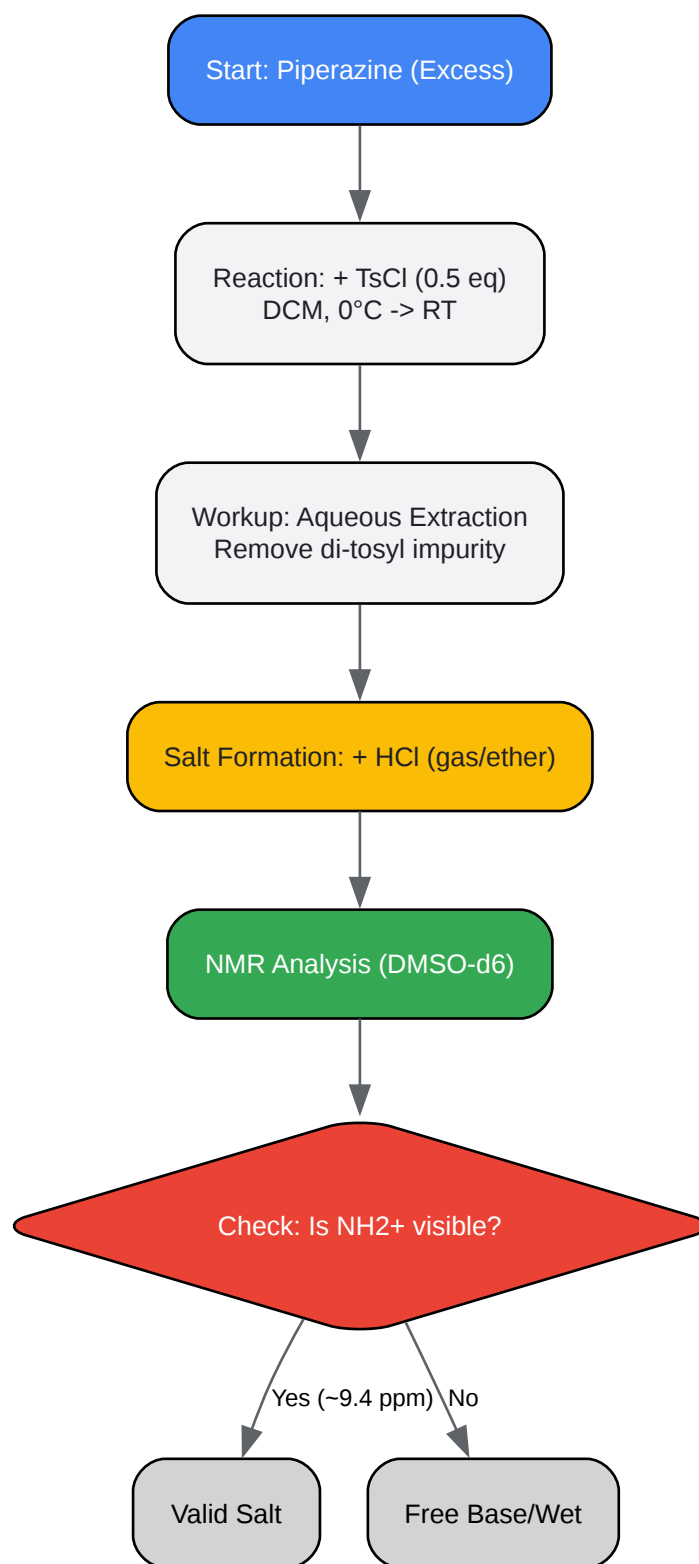
Spectral Data Table

Chemical Shift (δ , ppm)	Carbon Type	Assignment	Notes
144.2	Quaternary (C)	C5 (Ar-S)	Ipso to sulfonyl group.
132.5	Quaternary (C)	C2 (Ar-Me)	Ipso to methyl group.
130.1	Methine (CH)	C3/C7	Aromatic carbons.
127.8	Methine (CH)	C4/C6	Aromatic carbons.
43.5	Methylene (CH ₂)	C8/C12	Alpha to Sulfonamide.
42.8	Methylene (CH ₂)	C9/C11	Alpha to Ammonium ().
21.5	Methyl (CH ₃)	C1	Tosyl methyl group.

Note: The assignment of C8/C12 vs C9/C11 can be subtle. DEPT-135 experiments show both as negative peaks (CH₂). The carbons alpha to the sulfonamide are generally slightly more deshielded than those alpha to the ammonium in this specific salt matrix, though they are very close.

Synthesis & Validation Workflow

The following workflow outlines the generation of the sample and the logical steps to validate the data presented above.



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Caption: Synthesis and validation logic for 1-Tosylpiperazine HCl. The presence of the NH₂⁺ signal is the critical decision gate for salt confirmation.

Troubleshooting & Impurity Profiling

When analyzing your spectrum, watch for these common impurities:

- p-Toluenesulfonyl Chloride (TsCl):
 - Indicator: Doublets shifted slightly downfield (~7.8 ppm) compared to the product. Methyl singlet at ~2.45 ppm.
 - Remedy: Wash the free base with dilute NaOH before salt formation.
- 1,4-Ditosylpiperazine:
 - Indicator: Piperazine protons appear as a single sharp singlet around 3.0 ppm (due to high symmetry). Integration of aromatic to piperazine ratio changes.[\[1\]](#)
 - Remedy: Use excess piperazine during synthesis to favor mono-substitution.
- Piperazine Dihydrochloride:
 - Indicator: No aromatic signals. Singlet at ~3.4 ppm ().

References

- National Center for Biotechnology Information. (2023). PubChem Compound Summary for CID 9933560, **1-Tosylpiperazine hydrochloride**. Retrieved from [\[Link\]](#)
- Reich, H. J. (2023).[\[2\]](#) Bordwell pKa Table (Acidity in DMSO). University of Wisconsin-Madison. Retrieved from [\[Link\]](#)

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